

A Comparative Guide to the Structural Confirmation of 4-Benzyloxy-3-isopropyl-phenol

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Compound of Interest

Compound Name: 4-Benzyloxy-3-isopropyl-phenol

CAS No.: 156740-94-2

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For professionals in drug development and chemical research, the unambiguous structural confirmation of a synthesized molecule is the bedrock of reliable science. The substitution pattern on an aromatic ring can dramatically alter a compound's biological activity, toxicity, and physical properties. This guide provides an in-depth, multi-technique spectroscopic roadmap for the structural confirmation of **4-Benzyloxy-3-isopropyl-phenol**.

Given that this specific substitution pattern is not a common off-the-shelf chemical, direct, published spectral data is scarce. Therefore, this guide adopts a predictive approach grounded in first principles and validated through direct comparison with experimentally confirmed data from key structural analogues: 4-(Benzyloxy)phenol, 3-Isopropylphenol, and 4-Isopropylphenol. By understanding how the constituent parts of the molecule influence the spectra, we can build a definitive analytical framework for its identification and distinguish it from its isomers.

The Analytical Challenge: Beyond the Molecular Formula

The core challenge lies in precisely locating the three substituents—a hydroxyl, an isopropyl, and a benzyloxy group—on the benzene ring. All isomers share the same molecular weight,

making mass spectrometry alone insufficient for confirmation. It is the subtle interplay of electronic and steric effects, revealed through Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, that allows for definitive assignment. This guide will demonstrate how a synergistic application of these techniques provides a self-validating system for structural elucidation.

Comparative Spectroscopic Analysis

The following sections compare the predicted data for **4-Benzyloxy-3-isopropyl-phenol** with the experimental data of its structural analogues. This side-by-side analysis is crucial for understanding the spectral contributions of each functional group and their positions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for this specific challenge, as it provides detailed information about the chemical environment and connectivity of hydrogen (^1H) and carbon (^{13}C) atoms.

Causality of Experimental Choice: The key to differentiating the target compound from potential isomers lies in the aromatic region of the ^1H NMR spectrum. The unique substitution pattern (1,3,4-trisubstituted) creates a distinct set of three proton signals with a predictable splitting pattern, which is fundamentally different from other isomeric arrangements.

Table 1: Comparative ^1H NMR Spectral Data (Predicted vs. Experimental, in CDCl_3)

Assignment	Predicted 4-Benzyloxy-3-isopropylphenol (δ , ppm)	Experimental 4-(Benzyloxy)phenol (δ , ppm)	Experimental 3-Isopropylphenol (δ , ppm)[1]	Experimental 4-Isopropylphenol (δ , ppm)[2]
Isopropyl -CH ₃	~1.25 (d, 6H)	N/A	~1.24 (d, 6H)	~1.22 (d, 6H)
Isopropyl -CH	~3.30 (sept, 1H)	N/A	~2.88 (sept, 1H)	~2.85 (sept, 1H)
Phenolic -OH	~5.0 (s, broad, 1H)	~4.9 (s, broad, 1H)	~4.7 (s, broad, 1H)	~4.8 (s, broad, 1H)
Benzylic -OCH ₂	~5.05 (s, 2H)	~5.00 (s, 2H)	N/A	N/A
Aromatic -H (Phenol Ring)	~6.75 (dd, 1H, H-6)	~6.9 (m, 4H)	~6.7-7.2 (m, 4H)	~6.77 (d, 2H)
~6.85 (d, 1H, H-5)	~7.10 (d, 2H)			
~6.95 (d, 1H, H-2)				
Aromatic -H (Benzyl Ring)	~7.30-7.45 (m, 5H)	~7.30-7.45 (m, 5H)	N/A	N/A

d = doublet, dd = doublet of doublets, sept = septet, m = multiplet, s = singlet

Table 2: Comparative ¹³C NMR Spectral Data (Predicted vs. Experimental, in CDCl₃)

Assignment	Predicted 4-Benzyloxy-3-isopropylphenol (δ , ppm)	Experimental 4-(Benzyloxy)phenol (δ , ppm)	Experimental 3-Isopropylphenol (δ , ppm)[3]	Experimental 4-Isopropylphenol (δ , ppm)[4]
Isopropyl -CH ₃	~22.5	N/A	~24.1	~24.2
Isopropyl -CH	~27.0	N/A	~34.0	~33.2
Benzylic -OCH ₂	~71.0	~70.5	N/A	N/A
Aromatic C (Phenol Ring)	~113-152 (6 signals)	~115-153 (4 signals)	~113-156 (6 signals)	~115-154 (4 signals)
Aromatic C (Benzyl Ring)	~127-137 (4 signals)	~127-137 (4 signals)	N/A	N/A

Infrared (IR) Spectroscopy

IR spectroscopy excels at identifying functional groups. The presence of the broad O-H stretch is a clear indicator of the phenol, while the combination of aromatic and aliphatic C-H stretches and the strong C-O ether stretch confirms other key features.

Causality of Experimental Choice: While NMR confirms connectivity, IR provides rapid confirmation of the essential functional groups. The broadness of the O-H band is a direct result of hydrogen bonding, a key physical property of phenols.[5][6] The position of the C-O stretch can also help distinguish phenols from aliphatic alcohols.

Table 3: Comparative IR Spectral Data (Key Vibrational Frequencies in cm⁻¹)

Functional Group	Predicted 4-Benzyloxy-3-isopropyl-phenol	Experimental 4-(Benzyloxy)phenol	Experimental Isopropylphenols[7]	Rationale
O-H Stretch (Phenolic)	3200-3500 (broad)	3200-3500 (broad)	3200-3500 (broad)	Indicates H-bonded hydroxyl group.[8]
C-H Stretch (Aromatic)	3030-3100	3030-3100	3030-3100	Characteristic of sp ² C-H bonds.
C-H Stretch (Aliphatic)	2850-2970	2870, 2930	2870-2960	From isopropyl and benzylic groups.
C=C Stretch (Aromatic)	~1500, ~1600	~1500, ~1610	~1510, ~1610	Benzene ring vibrations.
C-O Stretch (Aryl Ether)	~1240	~1230	N/A	Confirms the Ar-O-CH ₂ linkage.
C-O Stretch (Phenol)	~1210	~1210	~1220	Confirms the Ar-OH linkage.[5]

Mass Spectrometry (MS)

MS provides the molecular weight and crucial structural information through fragmentation analysis.

Causality of Experimental Choice: Electron Ionization (EI) MS is chosen to induce predictable fragmentation. For benzyl ethers, the formation of the highly stable tropylium cation (m/z 91) is a classic and diagnostically powerful fragmentation pathway.[9] This fragment serves as a definitive marker for the benzyloxy moiety.

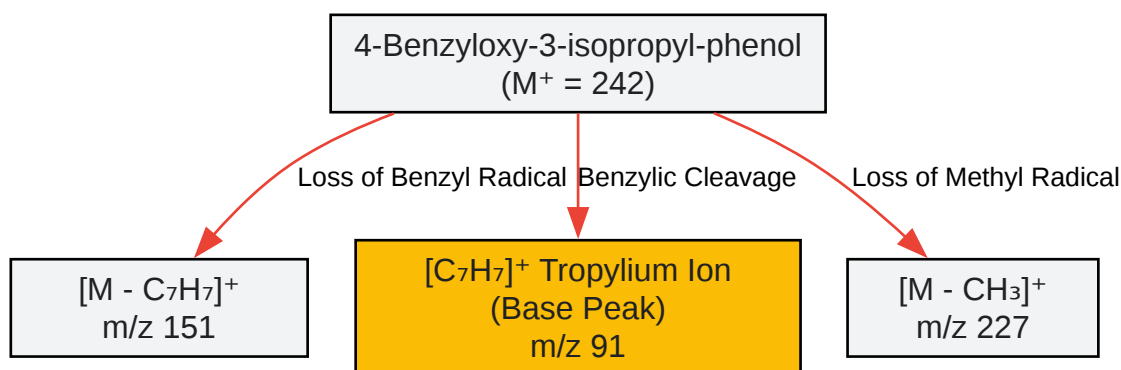
Table 4: Comparative Mass Spectrometry Data (Key m/z values)

Feature / Fragment	Predicted 4-Benzyloxy-3-isopropyl-phenol	Experimental 4-(Benzyloxy)phenol[10]	Experimental Isopropylphenols[1][12]
Molecular Formula	C ₁₆ H ₁₈ O ₂	C ₁₃ H ₁₂ O ₂	C ₉ H ₁₂ O
Molecular Weight	242.31	200.23	136.19
Molecular Ion (M ⁺)	m/z 242	m/z 200	m/z 136
Key Fragment 1	m/z 91 ([C ₇ H ₇) ⁺ , Tropylium)	m/z 91	N/A
Key Fragment 2	m/z 151 ([M-C ₇ H ₇) ⁺)	m/z 109 ([M-C ₇ H ₇) ⁺)	m/z 121 ([M-CH ₃) ⁺)
Key Fragment 3	m/z 227 ([M-CH ₃) ⁺)	N/A	N/A

Experimental Workflows and Protocols

To ensure reproducibility and generate high-quality data, the following standardized protocols should be employed.

Workflow for Structural Confirmation



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Caption: Predicted EI-MS fragmentation pathway for **4-Benzyloxy-3-isopropyl-phenol**.

Protocol 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the purified compound in ~0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer.
- **^1H NMR Acquisition:** Acquire the spectrum with a $30\text{--}45^\circ$ pulse angle, a 2-4 second acquisition time, and a 1-5 second relaxation delay. Process the data with an exponential line broadening of 0.3 Hz.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence over a spectral width of 0-220 ppm. A sufficient number of scans should be acquired to achieve a good signal-to-noise ratio, typically requiring a longer acquisition time than ^1H NMR.

Protocol 2: Fourier-Transform Infrared (FTIR) Spectroscopy

- **Sample Preparation:** If the sample is a solid, use the Attenuated Total Reflectance (ATR) method by placing a small amount of the dry powder directly onto the ATR crystal. Ensure firm contact.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
 - Record a background spectrum of the clean, empty ATR crystal.
 - Record the sample spectrum over a range of $4000\text{--}600\text{ cm}^{-1}$.
 - Co-add 16-32 scans to improve the signal-to-noise ratio.
- **Data Processing:** The final spectrum is presented in terms of transmittance or absorbance after automatic background subtraction by the instrument software.

Protocol 3: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent such as dichloromethane or ethyl acetate.
- Instrumentation: Use a GC system coupled to a mass spectrometer with an Electron Ionization (EI) source.
- GC Method:
 - Column: Use a standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
 - Temperature Program: Start at 100°C, hold for 2 minutes, then ramp to 280°C at 15°C/min, and hold for 5 minutes.
 - Injector Temperature: 250°C.
- MS Method:
 - Ionization Mode: EI at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Source Temperature: 230°C.

Conclusion

The structural confirmation of **4-Benzyloxy-3-isopropyl-phenol** requires a multi-faceted analytical approach. While direct spectral data may not be readily available, a robust and definitive identification can be achieved by combining predictive analysis with comparative data from structurally related compounds.

The key identifiers are:

- ^1H NMR: A unique three-proton aromatic pattern on the phenol ring, combined with the characteristic signals for an isopropyl group, a benzyloxy group, and the benzyl ring protons.
- IR Spectroscopy: The simultaneous presence of a broad phenolic O-H stretch, aromatic C-H, aliphatic C-H, and a strong aryl-ether C-O stretch.

- Mass Spectrometry: A molecular ion peak at m/z 242 and a dominant base peak at m/z 91, corresponding to the tropylium cation.

By systematically acquiring and interpreting data from these three techniques and comparing them against the established spectra of its analogues, researchers can have high confidence in the structural integrity of their target molecule, a critical step in any drug discovery or chemical development pipeline.

References

- Infrared Absorption Spectra of Trisubstituted Phenol Derivatives. (n.d.).
- Infrared Spectroelectrochemical Study of the Oxidation of Substituted Phenols of relevance to the Surface Oxidation of Polystyrene. (n.d.). ResearchGate. Retrieved March 8, 2026, from [\[Link\]](#)
- 3-Isopropylphenol. (n.d.). PubChem. Retrieved March 8, 2026, from [\[Link\]](#)
- Infrared spectrum of phenol. (2025, November 26). Doc Brown's Chemistry. Retrieved March 8, 2026, from [\[Link\]](#)
- Spectroscopy of Alcohols and Phenols. (n.d.). In Organic Chemistry: A Tenth Edition. Retrieved March 8, 2026, from [\[Link\]](#)
- 4-Isopropylphenol. (n.d.). PubChem. Retrieved March 8, 2026, from [\[Link\]](#)
- 4-(benzyloxy)phenol - Physico-chemical Properties. (2024, April 9). ChemBK. Retrieved March 8, 2026, from [\[Link\]](#)
- Phenol, 3-(1-methylethyl)-. (n.d.). NIST WebBook. Retrieved March 8, 2026, from [\[Link\]](#)
- Spectroscopy of Alcohols and Phenols. (2023, September 20). OpenStax. Retrieved March 8, 2026, from [\[Link\]](#)
- Synthesis and characterization of novel 4-benzyloxyphenyl 4-[4-(n-dodecyloxy)benzoyloxy]benzoate liquid crystal. (n.d.). National Center for Biotechnology Information. Retrieved March 8, 2026, from [\[Link\]](#)
- MS/MS analysis of Polyphenols. (n.d.). Retrieved March 8, 2026, from [\[Link\]](#)

- Synthesis and Characterization of 4-Phenacyloxy Benzaldehyde Derivatives. (2016, October 20). Oriental Journal of Chemistry. Retrieved March 8, 2026, from [\[Link\]](#)
- 4-Benzyloxy-3-[(1S)-1,2,2-trimethylcyclopentyl]phenol - Optional[13C NMR]. (n.d.). SpectraBase. Retrieved March 8, 2026, from [\[Link\]](#)
- Fragmentation Patterns of Phenolic C-Glycosides in Mass Spectrometry Analysis. (2024, June 21). MDPI. Retrieved March 8, 2026, from [\[Link\]](#)
- Efficient generation of open multi-stage fragmentation mass spectral libraries. (n.d.). ChemRxiv. Retrieved March 8, 2026, from [\[Link\]](#)
- Index of organic compound C-13 NMR spectra. (2026, January 1). Doc Brown's Chemistry. Retrieved March 8, 2026, from [\[Link\]](#)
- Lec-27 || Mass Fragmentation Pattern in alcohols, phenols, cyclic alcohols & thio-alcohols. (2022, March 12). YouTube. Retrieved March 8, 2026, from [\[Link\]](#)
- 1H-NMR spectrum of 4-(4-hydroxyphenoxy)-3-pentadecylphenol in CDCl3. (n.d.). ResearchGate. Retrieved March 8, 2026, from [\[Link\]](#)
- 4-Chloro-3-isopropylphenol. (n.d.). PubChem. Retrieved March 8, 2026, from [\[Link\]](#)
- 1H NMR of crude Isopropyl phenyl(4,4,4-trifluoro-3,3-dihydroxybutanoyl)carbamate (3). (n.d.). Retrieved March 8, 2026, from [\[Link\]](#)

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Sources

- 1. 3-Isopropylphenol | C9H12O | CID 12059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Isopropylphenol(99-89-8) 1H NMR spectrum [chemicalbook.com]
- 3. 3-ISOPROPYLPHENOL(618-45-1) 13C NMR [m.chemicalbook.com]

- [4. 4-Isopropylphenol\(99-89-8\) 13C NMR spectrum \[chemicalbook.com\]](#)
- [5. infrared spectrum of phenol C6H6O C6H5OH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of phenol image diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [6. 17.11 Spectroscopy of Alcohols and Phenols – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 \[ncstate.pressbooks.pub\]](#)
- [7. 4-Isopropylphenol\(99-89-8\) IR Spectrum \[m.chemicalbook.com\]](#)
- [8. 17.11 Spectroscopy of Alcohols and Phenols - Organic Chemistry | OpenStax \[openstax.org\]](#)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [10. 4-\(Benzyloxy\)phenol | TRC-B288190-100G | LGC Standards \[lgcstandards.com\]](#)
- [11. 4-Isopropylphenol | C9H12O | CID 7465 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [12. Phenol, 3-\(1-methylethyl\)- \[webbook.nist.gov\]](#)
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